

starting materials for the synthesis of 2-hydrazinyl-2-oxo-N-phenylacetamide

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Compound of Interest

Compound Name: 2-hydrazinyl-2-oxo-N-phenylacetamide

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Synthesis of 2-hydrazinyl-2-oxo-N-phenylacetamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the starting materials and synthetic route for **2-hydrazinyl-2-oxo-N-phenylacetamide**, a valuable building block in medicinal chemistry and drug development. The synthesis is a two-step process commencing with the formation of an ethyl oxanilate intermediate, followed by hydrazinolysis to yield the target compound. Detailed experimental protocols and quantitative data are presented to facilitate its replication in a laboratory setting.

I. Synthetic Pathway Overview

The synthesis of **2-hydrazinyl-2-oxo-N-phenylacetamide** proceeds through a two-step reaction. The first step involves the acylation of aniline with diethyl oxalate to form ethyl 2-oxo-2-(phenylamino)acetate. In the second step, this ester intermediate undergoes hydrazinolysis with hydrazine hydrate to afford the final product.

II. Starting Materials

The primary starting materials required for the synthesis of **2-hydrazinyl-2-oxo-N-phenylacetamide** are readily available commercial reagents.

Starting Material	Chemical Formula	Molecular Weight (g/mol)	CAS Number	Notes
Aniline	C ₆ H ₇ N	93.13	62-53-3	Should be freshly distilled before use for optimal results.
Diethyl oxalate	C ₆ H ₁₀ O ₄	146.14	95-92-1	Anhydrous conditions are recommended.
Hydrazine hydrate	H ₆ N ₂ O	50.06	7803-57-8	Typically used as an 80-100% aqueous solution. Caution: toxic and corrosive.
Ethanol (96%)	C ₂ H ₆ O	46.07	64-17-5	Used as a solvent in both synthetic steps.

III. Experimental Protocols

The following are detailed experimental procedures for the two-step synthesis of **2-hydrazinyl-2-oxo-N-phenylacetamide**.

Step 1: Synthesis of ethyl 2-oxo-2-(phenylamino)acetate

This procedure outlines the formation of the ethyl oxanilate intermediate from aniline and diethyl oxalate.[\[1\]](#)

Procedure:

- A solution of aniline (5 g, 53 mmol) in 10 mL of ethanol is prepared in a round-bottom flask equipped with a reflux condenser.

- To this solution, diethyl oxalate (11.7 g, 80 mmol) is added.
- The reaction mixture is heated to reflux and maintained at this temperature for 6 hours.
- After the reflux period, the mixture is cooled to room temperature, which should induce the precipitation of the product.
- The precipitate is collected by filtration, washed with cold ethanol, and dried to yield ethyl 2-oxo-2-(phenylamino)acetate.

Step 2: Synthesis of 2-hydrazinyl-2-oxo-N-phenylacetamide

This protocol details the conversion of the ethyl oxanilate intermediate to the final product using hydrazine hydrate.[\[1\]](#)

Procedure:

- In a suitable flask, a solution of ethyl 2-oxo-2-(phenylamino)acetate (3.74 g, 19 mmol) is prepared in 135 mL of 96% ethanol.
- Hydrazine hydrate (1.13 mL, 23 mmol) is added dropwise to the solution.
- The resulting mixture is stirred at room temperature for 2 hours.
- During this time, the product will precipitate out of the solution.
- The precipitate is collected by filtration to give **2-hydrazinyl-2-oxo-N-phenylacetamide**. The product can be used in the next step without further purification.

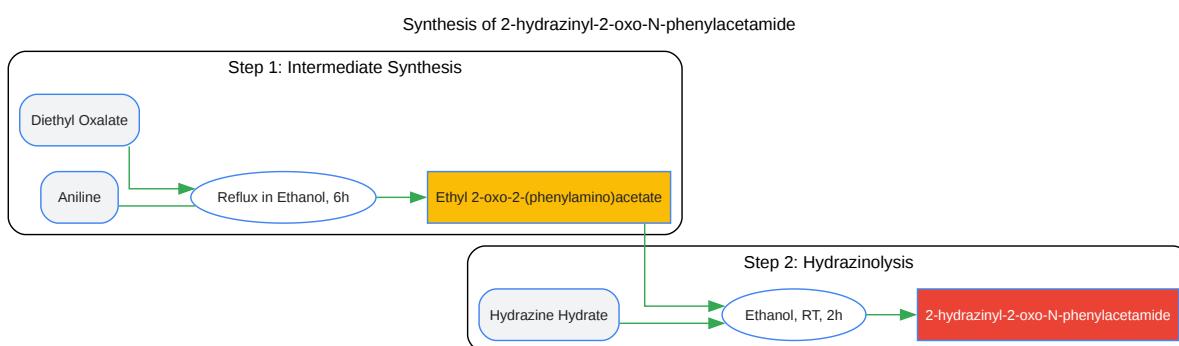
IV. Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of **2-hydrazinyl-2-oxo-N-phenylacetamide** and its intermediate.

Compound	Molecular Formula	Molecular Weight (g/mol)	Yield (%)	Melting Point (°C)	Analytical Data
Ethyl 2-oxo-2-(phenylamino)acetate	C ₁₀ H ₁₁ NO ₃	193.20	95%[1]	64-66[1]	-
2-hydrazinyl-2-oxo-N-phenylacetamide	C ₈ H ₉ N ₃ O ₂	179.18	90%[1]	217-219[1]	IR (KBr, cm ⁻¹): 3319, 3284 (NH ₂ , NH, stretch), 1668 (C=O, stretch)[1]

V. Visualized Synthetic Workflow

The logical flow of the synthesis is depicted in the following diagram.



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Caption: Synthetic pathway for **2-hydrazinyl-2-oxo-N-phenylacetamide**.

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References

- 1. Synthesis of oxamide-hydrazone hybrid derivatives as potential anticancer agents - PMC [pmc.ncbi.nlm.nih.gov]
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